

Personal protective equipment for handling (2-Oxopyrrolidin-1-yl)acetic acid

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Compound of Interest

Compound Name: (2-Oxopyrrolidin-1-yl)acetic acid

Cat. No.: B054401

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Essential Safety and Handling Guide for (2-Oxopyrrolidin-1-yl)acetic Acid

This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal plans for handling **(2-Oxopyrrolidin-1-yl)acetic acid** in a research and drug development environment. Adherence to these procedures is vital for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Risk Assessment

(2-Oxopyrrolidin-1-yl)acetic acid is classified with the following hazards:

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific target organ toxicity — Single exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

A thorough risk assessment should be conducted before beginning any work with this compound to identify potential hazards and implement appropriate control measures.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **(2-Oxopyrrolidin-1-yl)acetic acid**. Proper selection and use of PPE is the primary defense against chemical exposure.

Protection Type	Equipment	Purpose
Eye and Face Protection	Safety glasses with side-shields or safety goggles.[4][5] A face shield may be required for splash hazards.[5]	To protect eyes from splashes and dust.
Skin Protection	Nitrile or neoprene gloves (double-gloving is recommended).[6][7] A chemical-resistant lab coat or apron.[5][6]	To prevent skin contact and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator with acid gas cartridges should be used when handling powders outside of a fume hood or if dust or vapors are generated. [1][6][7]	To protect against the inhalation of harmful dust, fumes, or vapors.
Foot Protection	Closed-toe shoes.[6]	To protect feet from spills.

Operational Plan

A strict operational plan is essential for maintaining a safe laboratory environment.

1. Engineering Controls:

- Fume Hood: Always handle **(2-Oxopyrrolidin-1-yl)acetic acid** inside a certified chemical fume hood to minimize inhalation exposure.[5][6]
- Ventilation: Ensure the laboratory is well-ventilated.[5][8]

- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible and within a 10-second travel distance from the work area.[5][6]

2. Procedural Guidance:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a cool, dry, and well-ventilated area, away from incompatible materials such as bases.[1] The container should be kept tightly closed.[1] Recommended storage temperatures can vary, with some sources suggesting +4°C and others room temperature. [9][10]
- Handling:
 - Before handling, ensure all necessary PPE is donned correctly.
 - Avoid breathing dust, fumes, or vapors.[1][2]
 - Prevent contact with skin and eyes.[6]
 - Wash hands thoroughly with soap and water after handling the compound.[1]
- Spill Management:
 - Small Spills (<1 L):
 - Alert personnel in the immediate vicinity.[6][8]
 - Wearing appropriate PPE, contain the spill using an absorbent material or a spill kit.[6]
 - Slowly neutralize the acid with a suitable base, such as sodium bicarbonate, working from the outside of the spill inward.[6][8]
 - Once neutralized (pH 6-8), absorb the residue with an inert material and place it in a designated hazardous waste container.[6]

- Large Spills (>1 L):
 - Evacuate the area immediately.[8]
 - Contact the emergency response team for your institution.[8]

3. First Aid Measures:

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[1] Contaminated clothing should be removed and washed before reuse.[1]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][2]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.

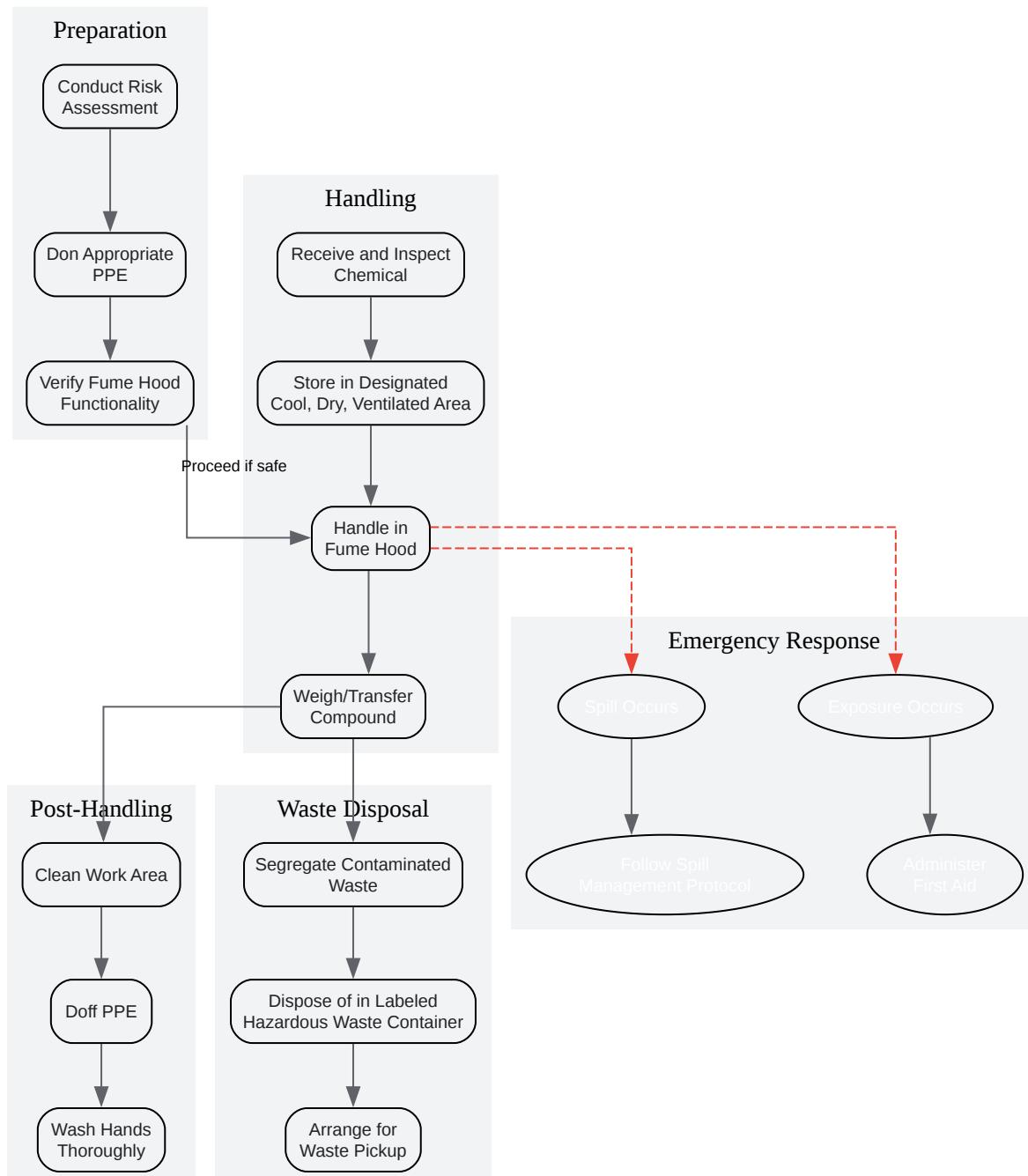
Disposal Plan

Proper disposal of **(2-Oxopyrrolidin-1-yl)acetic acid** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Dispose of the chemical and its container to an approved waste disposal plant.[1]
- Contaminated Materials:
 - All materials contaminated with the acid, including PPE, absorbent pads, and disposable labware, must be collected in a designated hazardous waste container.[6]
- Container Rinsing:

- Empty containers that held the compound should be triple-rinsed with a suitable solvent. The first rinse should be collected as hazardous waste.[\[6\]](#)

Safe Handling Workflow

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Caption: Workflow for safely handling (2-Oxopyrrolidin-1-yl)acetic acid.

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